

Application Notes and Protocols for ML218 in High-Throughput Screening Assays

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: ML218-d9

Cat. No.: B15575491

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

ML218 is a potent and selective inhibitor of T-type calcium channels, specifically targeting the Cav3.2 and Cav3.3 subtypes.[1][2][3] T-type calcium channels are implicated in a variety of neurological and cardiovascular disorders, making them attractive targets for drug discovery. ML218 emerged from a high-throughput screening (HTS) campaign and subsequent lead optimization, demonstrating its suitability for use in automated screening platforms.[4] These application notes provide a comprehensive overview and detailed protocols for the utilization of ML218 in high-throughput screening assays to identify novel modulators of T-type calcium channels.

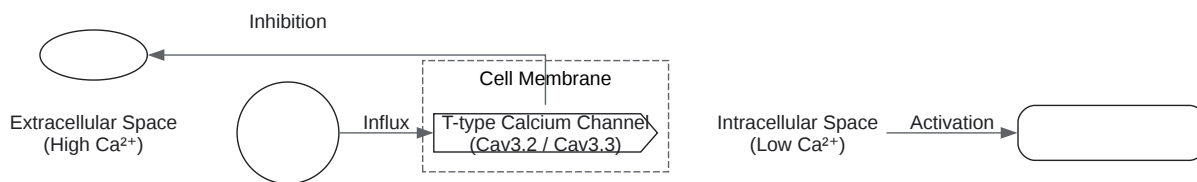
Quantitative Data Summary

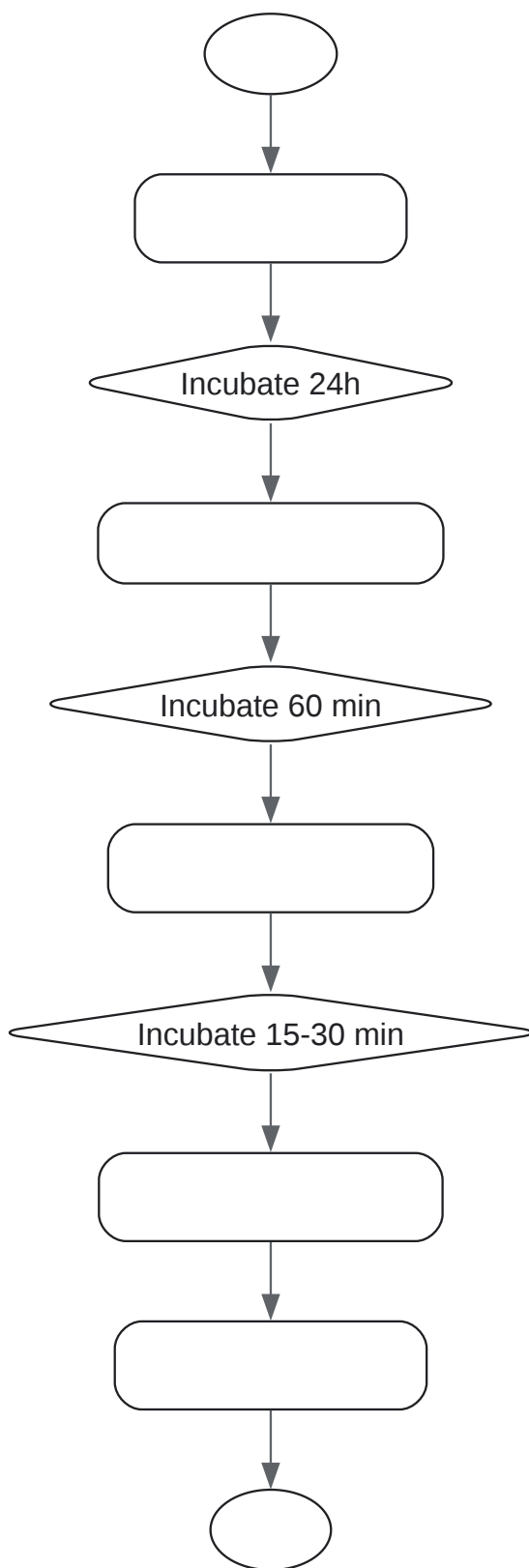
The following table summarizes the key potency and selectivity data for ML218, highlighting its efficacy and specificity for T-type calcium channels.

Parameter	Value	Assay Type	Target	Reference
IC50	150 nM	Calcium (Ca ²⁺) Flux	Cav3.2	[4]
IC50	270 nM	Patch Clamp Electrophysiology	Cav3.3	[1][3][4]
IC50	310 nM	Patch Clamp Electrophysiology	Cav3.2	[1][2][3]
Selectivity	No significant inhibition	-	L-type Calcium Channels	[3]
Selectivity	No significant inhibition	-	N-type Calcium Channels	[3]
Selectivity	No significant inhibition	-	Kir6 (KATP) Potassium Channels	
Selectivity	No significant inhibition	-	KV11.1 (hERG) Potassium Channels	

Signaling Pathway

ML218 exerts its inhibitory effect by blocking the influx of calcium ions through T-type calcium channels. These channels are low-voltage activated, meaning they open in response to small depolarizations of the cell membrane, contributing to the regulation of cellular excitability and signaling pathways. The diagram below illustrates the mechanism of action of ML218.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. medkoo.com](https://www.medkoo.com) [[medkoo.com](https://www.medkoo.com)]
- [2. caymanchem.com](https://www.caymanchem.com) [[caymanchem.com](https://www.caymanchem.com)]
- [3. medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]
- [4. The Discovery and Characterization of ML218: A Novel, Centrally Active T-Type Calcium Channel Inhibitor with Robust Effects in STN Neurons and in a Rodent Model of Parkinson's Disease - PubMed](#) [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Application Notes and Protocols for ML218 in High-Throughput Screening Assays]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15575491/docs#application-notes-and-protocols-for-ml218-in-high-throughput-screening-assays>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)